Thermodynamic Profiling & Characterization of 5-Methyl-isothiazole-3-carbaldehyde

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Compound of Interest

Compound Name:	*5-Methyl-isothiazole-3-carbaldehyde*
CAS No.:	*1083274-36-5*
Cat. No.:	*B3080423*

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Executive Summary

5-Methyl-isothiazole-3-carbaldehyde (CAS: 1083274-36-5) is a functionalized heteroaromatic intermediate critical in the synthesis of agrochemicals and pharmaceuticals.[1][2][3] As a scaffold, the isothiazole ring acts as a bioisostere for thiazoles and pyridines, offering unique electronic properties due to the S–N bond.

Despite its utility, experimental thermodynamic data for this specific isomer is scarce in public literature. This guide provides a predictive thermodynamic profile based on structural analogs (Structure-Property Relationships) and outlines self-validating experimental protocols for researchers to establish the compound's physicochemical baseline.

Critical Insight: Automated databases often predict a boiling point of ~121°C for this compound. However, comparative analysis with the thiazole isomer (BP ~236°C) and benzaldehyde derivatives suggests this prediction is significantly underestimated. Researchers should anticipate a boiling point >200°C and handle the material accordingly to prevent process safety deviations.

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Chemical Identity & Structural Analysis[4][5]

The physicochemical behavior of the compound is dictated by the electron-withdrawing aldehyde group at position 3 and the electron-donating methyl group at position 5 of the isothiazole ring.

Property	Specification
Chemical Name	5-Methyl-isothiazole-3-carbaldehyde
CAS Registry Number	1083274-36-5
Molecular Formula	C H NOS
Molecular Weight	127.16 g/mol
SMILES	CC1=CN=C(S1)C=O
InChI Key	Predicted: UUIAJFQYWAFZEO-UHFFFAOYSA-N (Isomer dependent)
Physical State (RT)	Low-melting solid or viscous oil (Predicted MP: 30–50°C)

Thermodynamic Properties: Predicted vs. Analog

Due to the lack of direct experimental values, we utilize Comparative Structural Analysis against the well-characterized isomer 5-methyl-1,3-thiazole-2-carbaldehyde.

Comparative Data Table

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Property	Target: 5-Methyl-isothiazole-3-carbaldehyde (Est.)	Analog: 5-Methyl-thiazole-2-carbaldehyde (Exp.)	Rationale for Estimate
Boiling Point (1 atm)	210 – 230 °C	236 °C	Isothiazoles generally have slightly lower BPs than thiazoles, but the aldehyde dipole dominates volatility.
Melting Point	35 – 55 °C	30–34 °C (Isoxazole analog)	The S–N bond often imparts higher lattice energy than O–N (isoxazole), suggesting a solid at RT.
Flash Point	> 90 °C	96.5 °C	Consistent with high boiling point estimates.
LogP (Octanol/Water)	0.8 – 1.2	1.26	Methyl group increases lipophilicity; aldehyde decreases it relative to parent heterocycle.
Density	1.25 – 1.30 g/cm³	1.27 g/cm³	Sulfur atom contributes significantly to mass/volume ratio.

Thermal Stability & Decomposition

The isothiazole ring is generally stable up to 200°C. However, the aldehyde moiety is susceptible to:

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- Oxidation: Conversion to 5-methylisothiazole-3-carboxylic acid upon exposure to air.
- Cannizzaro Reaction: Disproportionation under strong basic conditions.
- Thermal Decomposition: Likely onset >250°C (Ring fragmentation).

Experimental Protocols for Characterization

To validate the thermodynamic properties, the following self-validating protocols are recommended. These workflows ensure data integrity and reproducibility.

Differential Scanning Calorimetry (DSC)

Objective: Determine precise Melting Point (

) and Enthalpy of Fusion (

).

- Sample Prep: Weigh 2–5 mg of dried sample into a hermetically sealed aluminum pan. Comparison: Empty reference pan.
- Method:
  - Equilibrate at 0°C.
  - Ramp 10°C/min to 150°C.
  - Validation: Run a cooling cycle (-10°C/min) and second heat to distinguish reversible phase transitions from solvent loss or decomposition.
- Acceptance Criteria: A sharp endothermic peak (

) indicates purity. Broad peaks (>2°C width) suggest impurities or amorphous content.

Thermogravimetric Analysis (TGA)

Objective: Determine Decomposition Temperature (

) and Volatility profile.

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- Method: Ramp 10°C/min from 25°C to 400°C under

  flow (50 mL/min).

- Interpretation:
  - Mass loss < 100°C: Indicates residual solvent/moisture.
  - Mass loss > 150°C (smooth): Indicates evaporation (if BP is approached).
  - Sharp Step > 250°C: Indicates chemical decomposition.

Characterization Workflow Diagram

The following Graphviz diagram illustrates the logical flow for characterizing a new batch of this intermediate.

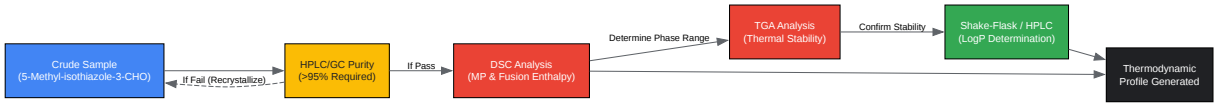

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Figure 1: Step-by-step workflow for establishing the thermodynamic baseline of the target compound.

Reactivity & Synthesis Logic

Understanding the formation and degradation pathways is essential for handling the compound during thermodynamic testing.

Synthesis & Degradation Pathways

The compound is typically synthesized via oxidative cyclization or formylation of the parent isothiazole. Degradation is primarily oxidative.

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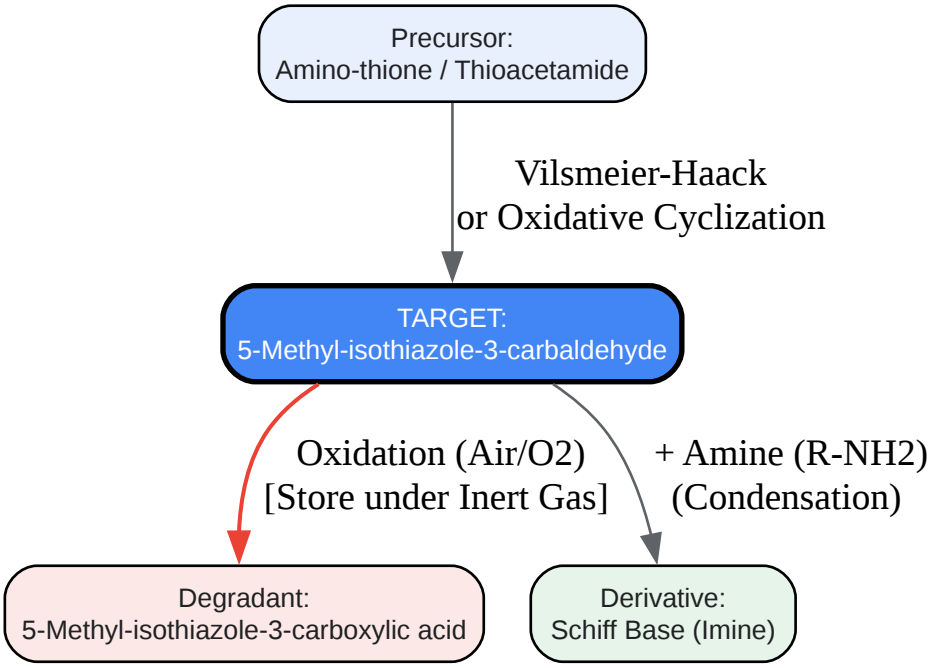

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Figure 2: Synthesis origin and primary degradation pathway (oxidation) necessitating inert storage.

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